

Long-term stability of TAS4464 stock solutions

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Compound of Interest

Compound Name: TAS4464

Cat. No.: B15615864

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TAS4464 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability and handling of **TAS4464** stock solutions. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to ensure the effective use of **TAS4464** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **TAS4464** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **TAS4464**.^{[1][2][3]} It is soluble in DMSO at concentrations of up to 100 mg/mL.^[2] For aqueous solutions, sonication and heating up to 60°C may be necessary to dissolve **TAS4464** hydrochloride.^{[4][5]} It is crucial to use fresh, anhydrous DMSO, as hygroscopic DMSO can negatively impact the solubility of the compound.^{[2][5][6]}

Q2: What are the recommended storage conditions and long-term stability of **TAS4464** stock solutions?

A2: For long-term stability, **TAS4464** stock solutions should be stored at -80°C. Under these conditions, the stock solution is stable for up to two years.^[6] For shorter-term storage, -20°C is acceptable for up to one year.^[6] It is highly recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.^{[2][6]}

Q3: What is the stability of **TAS4464** in its solid (powder) form?

A3: As a solid, **TAS4464** is stable for up to three years when stored at -20°C.[\[2\]](#)[\[6\]](#) It can be stored at 4°C for up to two years.[\[6\]](#)

Q4: My **TAS4464** solution appears to have precipitated after thawing. What should I do?

A4: If you observe precipitation, you can gently warm the solution and use sonication to aid in redissolving the compound.[\[4\]](#)[\[5\]](#)[\[6\]](#) Before use, ensure that the solution is clear and all precipitate has dissolved. To prevent precipitation, ensure you are not exceeding the solubility limit of the solvent and consider preparing a fresh stock solution if the issue persists.

Quantitative Data Summary

The following table summarizes the recommended storage conditions for **TAS4464**.

Form	Storage Temperature	Duration of Stability	Citations
Solid (Powder)	-20°C	3 years	[2] [6]
Solid (Powder)	4°C	2 years	[6]
In Solvent	-80°C	2 years	[6]
In Solvent	-20°C	1 year	[6]
In Solvent (hydrochloride)	-80°C	6 months	[5]
In Solvent (hydrochloride)	-20°C	1 month	[5]

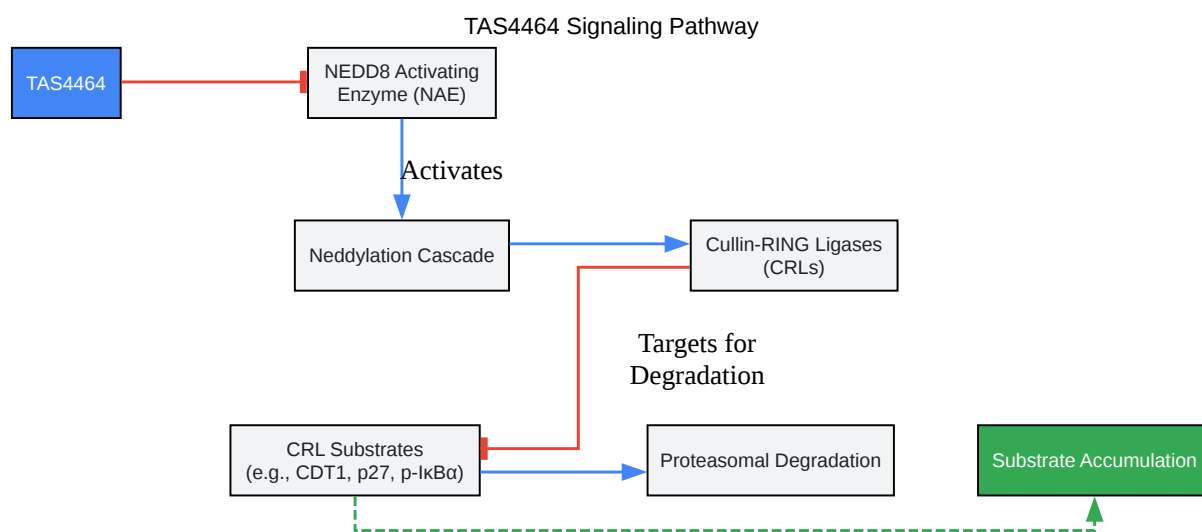
Experimental Protocols

Protocol for Preparing a 10 mM **TAS4464** Stock Solution in DMSO

- Materials:
 - TAS4464** powder (Molecular Weight: 506.51 g/mol)

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Procedure:
 1. Equilibrate the **TAS4464** powder to room temperature before opening the vial to prevent condensation.
 2. Weigh out the desired amount of **TAS4464** powder using a calibrated analytical balance. For 1 mg of **TAS4464**, you will need 197.43 μ L of DMSO to make a 10 mM solution.
 3. Add the appropriate volume of anhydrous DMSO to the **TAS4464** powder.
 4. Vortex the solution until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[\[4\]](#)[\[6\]](#)
 5. Aliquot the stock solution into single-use, tightly sealed vials to minimize freeze-thaw cycles.
 6. Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
 7. Store the aliquots at -80°C for long-term storage.[\[6\]](#)

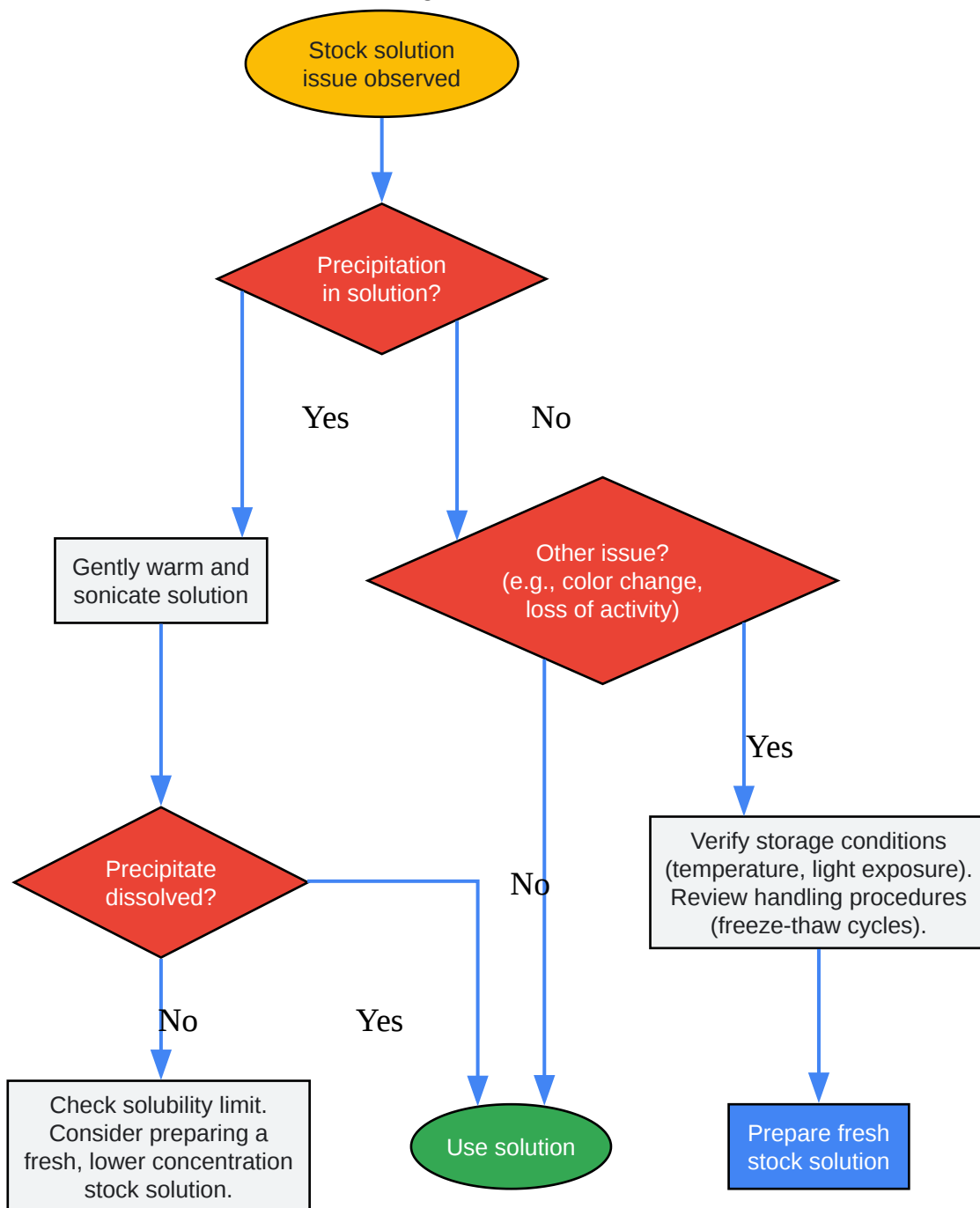
Visualized Signaling Pathway and Workflows



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Caption: Mechanism of action of **TAS4464** as a NAE inhibitor.

Troubleshooting TAS4464 Stock Solutions

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Caption: A workflow for troubleshooting common issues with **TAS4464** stock solutions.

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